

An In-depth Technical Guide on the Environmental Fate and Degradation of Tecloftalam

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Compound of Interest		
Compound Name:	Tecloftalam	
Cat. No.:	B131677	Get Quote

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Disclaimer: Despite a comprehensive search of publicly available scientific literature and regulatory databases, specific quantitative data on the environmental fate and degradation of **Tecloftalam** is largely unavailable. Regulatory bodies in Europe and the United States do not appear to have extensive public records for this substance, and data from its primary country of use, Japan, is not readily accessible. The information that is available is often qualitative or refers to the general class of phthalanilic acid fungicides. This guide, therefore, summarizes the available information and outlines the standard experimental protocols that would be used to generate the necessary data for a complete environmental risk assessment.

Introduction

Tecloftalam, a phthalanilic acid fungicide, is primarily used in agriculture to control bacterial leaf blight in rice.[1] Its chemical name is N-(2,3-dichlorophenyl)-3,4,5,6-tetrachlorophthalamic acid.[2] Understanding the environmental fate and degradation of such crop protection agents is crucial for assessing their potential impact on ecosystems and human health. This guide provides an overview of the known environmental behavior of **Tecloftalam** and details the standardized methodologies for its comprehensive environmental risk assessment.

Chemical Structure of Tecloftalam:



Caption: Chemical structure of **Tecloftalam**.

Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, are key pathways for the breakdown of pesticides in the environment.

Hydrolysis

Hydrolysis is a chemical reaction in which a molecule is cleaved into two parts by the addition of a water molecule. The rate of hydrolysis is highly dependent on the pH and temperature of the surrounding environment.

Quantitative Data:

Parameter	Value	Conditions	Reference
Hydrolysis DT50	Data not available	рН 4, 7, 9; 25°C	[1]

Experimental Protocol (Following OECD Guideline 111):

A tiered approach is used to assess hydrolysis as a function of pH.

- Tier 1: Preliminary Test: A solution of **Tecloftalam** in sterile aqueous buffer at pH 4, 7, and 9 is incubated at 50°C for 5 days. If less than 10% degradation is observed, the substance is considered hydrolytically stable.
- Tier 2: Main Study: If significant degradation occurs in the preliminary test, further studies are conducted at different temperatures (e.g., 25°C, 40°C, 50°C) to determine the hydrolysis rate constants and half-lives (DT₅₀) at each pH.
- Analysis: The concentration of **Tecloftalam** and any major degradation products are measured over time using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).





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Caption: Experimental workflow for hydrolysis testing.

Photolysis

Photolysis is the degradation of a molecule caused by the absorption of light energy. In the environment, this primarily occurs due to sunlight.

Quantitative Data:

Parameter	Value	Conditions	Reference
Aqueous Photolysis DT ₅₀	Data not available	Simulated sunlight, pH	[1]

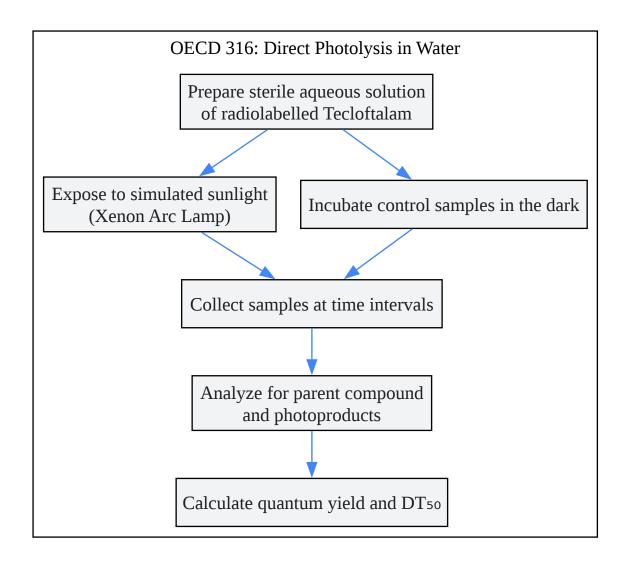
Experimental Protocol (Following OECD Guideline 316):

The phototransformation of chemicals in water is assessed through direct photolysis studies.

- Sample Preparation: A solution of radiolabelled **Tecloftalam** in a sterile aqueous buffer is prepared.
- Irradiation: The solution is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp). Control samples are kept in the dark to assess for any non-photolytic degradation.



- Analysis: Samples are collected at various time points and analyzed for the parent compound and photoproducts.
- Quantum Yield Determination: The data is used to calculate the quantum yield, which is a
 measure of the efficiency of the photochemical process. This allows for the estimation of the
 environmental half-life under different light conditions.



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Caption: Experimental workflow for aqueous photolysis testing.

Biotic Degradation



Biotic degradation involves the breakdown of a substance by living organisms, primarily microorganisms in soil and water.

Aerobic and Anaerobic Soil Metabolism

The persistence and transformation of pesticides in soil are critical factors in their environmental risk assessment.

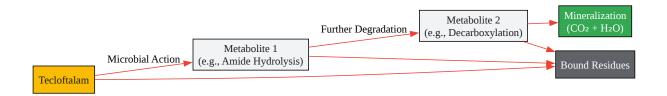
Quantitative Data:

Parameter	Value	Conditions	Reference
Soil Metabolism DT ₅₀	Data not available	Aerobic & Anaerobic	

Experimental Protocol (Following OECD Guideline 307):

- Soil Selection: Representative agricultural soils are chosen for the study.
- Test Substance Application: Radiolabelled **Tecloftalam** is applied to the soil samples.
- Incubation: The treated soil is incubated under controlled aerobic or anaerobic conditions at a constant temperature. Aerobic conditions are maintained by a continuous flow of air, while anaerobic conditions are achieved by flooding the soil and purging with an inert gas like nitrogen.
- Analysis: At various time intervals, soil samples are extracted and analyzed for the parent compound and its metabolites. Evolved CO₂ (from mineralization of the radiolabel) is trapped and quantified.
- Data Evaluation: The rates of degradation of **Tecloftalam** and the formation and decline of major metabolites are determined to establish the degradation pathway and calculate DT₅₀ and DT₉₀ values.





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Caption: General degradation pathway in soil.

Aerobic and Anaerobic Transformation in Aquatic Sediment Systems

For pesticides used in or near aquatic environments, such as **Tecloftalam** in rice paddies, understanding their fate in water-sediment systems is essential.

Quantitative Data:

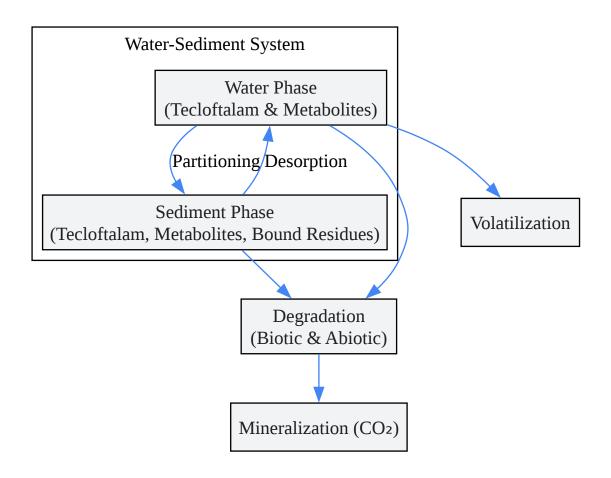
Parameter	Value	Conditions	Reference
Water-Sediment DT50	Data not available	Aerobic & Anaerobic	[1]

Experimental Protocol (Following OECD Guideline 308):

- System Setup: Intact water-sediment systems are collected from relevant aquatic environments.
- Application: Radiolabelled **Tecloftalam** is applied to the water phase.
- Incubation: The systems are incubated in the dark under either aerobic (aerated water phase) or anaerobic (nitrogen-purged) conditions.
- Sampling and Analysis: At specified intervals, the water and sediment phases are separated and analyzed for the parent compound and transformation products. Volatile compounds and CO₂ are also trapped and measured.



Data Interpretation: The partitioning of the substance between water and sediment, its
degradation rate in the total system, and the formation of metabolites and non-extractable
residues are determined.



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Caption: Processes in a water-sediment system.

Bioaccumulation

Bioaccumulation is the process by which a substance is absorbed by an organism from its surrounding environment, leading to a concentration higher than in the environment. For aquatic organisms, this is often expressed as the Bioconcentration Factor (BCF).

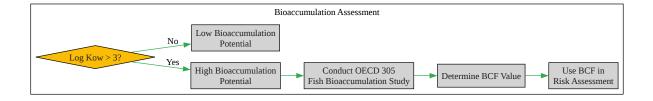
Quantitative Data:



Parameter	Value	Organism	Reference
Bioconcentration Factor (BCF)	Low risk (qualitative)	Fish	[1]

Experimental Protocol (Following OECD Guideline 305):

- Test Organism: A suitable fish species (e.g., rainbow trout, zebrafish) is selected.
- Exposure Phase (Uptake): Fish are exposed to a constant, low concentration of radiolabelled **Tecloftalam** in a flow-through system for a defined period (e.g., 28 days).
- Depuration Phase: After the exposure period, the fish are transferred to clean water and monitored for the elimination of the substance.
- Analysis: The concentration of **Tecloftalam** is measured in the fish tissue and the water at regular intervals during both phases.
- BCF Calculation: The steady-state BCF is calculated as the ratio of the concentration of the substance in the fish to the concentration in the water. If a steady state is not reached, a kinetic BCF is calculated from the uptake and depuration rate constants.



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Caption: Logic for triggering a bioaccumulation study.



Analytical Methodologies

The analysis of **Tecloftalam** and its degradation products in environmental matrices typically involves chromatographic techniques coupled with mass spectrometry.

- Sample Extraction: Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) can be used
 to isolate the analytes from water samples. For soil and sediment, pressurized liquid
 extraction (PLE) or microwave-assisted extraction (MAE) are common techniques.
- Chromatographic Separation: High-Performance Liquid Chromatography (HPLC) is the preferred method for separating **Tecloftalam** and its potentially polar metabolites.
- Detection: Mass Spectrometry (MS), particularly tandem mass spectrometry (MS/MS), provides the necessary sensitivity and selectivity for identifying and quantifying the analytes at low environmental concentrations. Gas Chromatography-Mass Spectrometry (GC-MS) may also be applicable after derivatization of the analytes.

Conclusion

While **Tecloftalam** is known to be a phthalanilic acid fungicide used for controlling bacterial leaf blight in rice, there is a significant lack of publicly available quantitative data on its environmental fate and degradation. The information available suggests a potential for degradation through hydrolysis and photolysis, but the rates and products of these reactions are not well-documented in the public domain. Similarly, specific data on its metabolism in soil and aquatic systems, as well as its potential for bioaccumulation, are scarce.

This guide has outlined the standard OECD protocols that are essential for generating the necessary data to perform a comprehensive environmental risk assessment for **Tecloftalam**. Future research and regulatory submissions should aim to fill the existing data gaps to ensure a thorough understanding of the environmental behavior of this pesticide.

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- 2. Tecloftalam | C14H5Cl6NO3 | CID 53469 PubChem [pubchem.ncbi.nlm.nih.gov]
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